

3-Ethyl-2,7-dimethyloctane CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Ethyl-2,7-dimethyloctane

Cat. No.: B1209469

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In-Depth Technical Guide: 3-Ethyl-2,7-dimethyloctane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological role, and analytical considerations for **3-Ethyl-2,7-dimethyloctane**. This volatile organic compound has been identified as a male-specific sex pheromone in mice, playing a crucial role in chemical communication and reproductive behavior.

Core Chemical and Physical Properties

3-Ethyl-2,7-dimethyloctane is a branched-chain alkane. Its fundamental chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	62183-55-5	[1][2][3]
Molecular Formula	C ₁₂ H ₂₆	[1][2]
Molecular Weight	170.33 g/mol	[2][4]
IUPAC Name	3-ethyl-2,7-dimethyloctane	[2]
Boiling Point	196 °C	[1]
Melting Point	-50.8 °C (estimate)	[1]
Density	0.7546 g/cm ³	[1]
Refractive Index	1.4229	[1]

Biological Role as a Pheromone

3-Ethyl-2,7-dimethyloctane has been identified as a testosterone-dependent urinary sex pheromone in male mice (*Mus musculus*).^[5] Its production is under the control of androgen, and it is absent in the urine of castrated males but reappears after testosterone treatment.^[5] This compound acts as a volatile chemical signal that attracts female mice, thereby playing a significant role in inter-individual communication and reproductive processes.^{[5][6]}

Experimental Protocols

While the seminal study identifying **3-Ethyl-2,7-dimethyloctane** as a pheromone does not provide an exhaustive experimental protocol in its abstract, a generalized methodology for the analysis of this and similar volatile organic compounds (VOCs) in rodent urine can be outlined. This protocol is based on common practices for VOC analysis using gas chromatography-mass spectrometry (GC-MS).

General Protocol for the Analysis of 3-Ethyl-2,7-dimethyloctane in Mouse Urine

1. Urine Sample Collection and Preparation:

- Collect urine samples from male mice. For comparative studies, samples from female and castrated male mice can also be collected.
- To extract volatile compounds, the urine is typically mixed with a non-polar solvent, such as dichloromethane, in a 1:1 ratio.[6]
- The mixture is vortexed to ensure thorough mixing and then centrifuged to separate the organic and aqueous layers.
- The organic layer, containing the volatile compounds, is carefully collected for analysis.

2. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- The extracted organic sample is injected into a GC-MS system.
- Gas Chromatograph (GC) Conditions (Representative):
 - Column: A non-polar capillary column (e.g., DB-5ms) is suitable for separating alkanes.
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: An initial temperature of around 40-60 °C, held for a few minutes, followed by a ramp up to 250-300 °C at a rate of 5-10 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS) Conditions (Representative):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Identification: The identification of **3-Ethyl-2,7-dimethyloctane** is achieved by comparing its mass spectrum and retention time with that of a known standard.

Proposed Synthesis of 3-Ethyl-2,7-dimethyloctane

A specific, published synthesis for **3-Ethyl-2,7-dimethyloctane** is not readily available.

However, a plausible synthetic route can be proposed based on the well-established Grignard

reaction, a powerful method for forming carbon-carbon bonds.^{[7][8][9]} This two-step approach involves the formation of a tertiary alcohol followed by its reduction to the target alkane.

Step 1: Synthesis of the Tertiary Alcohol via Grignard Reaction

- A Grignard reagent, such as isopentylmagnesium bromide (derived from 1-bromo-3-methylbutane), is prepared by reacting the alkyl halide with magnesium metal in an anhydrous ether solvent (e.g., diethyl ether or THF).
- This Grignard reagent is then reacted with a suitable ketone, for example, 3-methyl-2-pentanone. The nucleophilic isopentyl group will attack the electrophilic carbonyl carbon of the ketone.
- After an acidic workup, the resulting product is the tertiary alcohol, 3-ethyl-2,7-dimethyl-3-octanol.

Step 2: Reduction of the Tertiary Alcohol

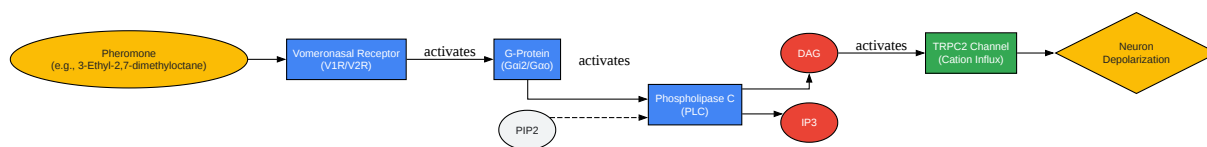
- The tertiary alcohol is then reduced to the final alkane product, **3-Ethyl-2,7-dimethyloctane**. This can be achieved through various reduction methods, such as conversion of the alcohol to a tosylate followed by reduction with a hydride reagent like lithium aluminum hydride.

Pheromone Signaling Pathways

The detection of pheromones in mice is a complex process involving two primary olfactory systems: the main olfactory system (MOS) and the vomeronasal system (VNS).^{[10][11][12]} While the specific receptors for **3-Ethyl-2,7-dimethyloctane** have not been identified, a generalized overview of these signaling pathways is presented below.

Vomeronasal System (VNS) Signaling Pathway

The VNS is specialized for detecting non-volatile chemical cues. The binding of a pheromone to a vomeronasal receptor (V1R or V2R) initiates a signal transduction cascade.

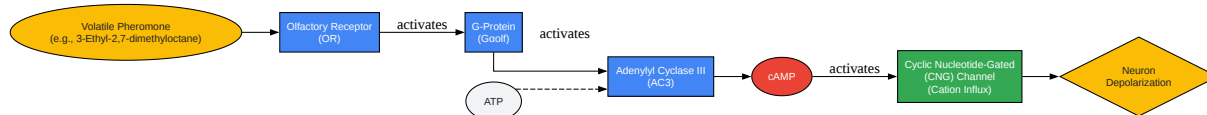


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Caption: Generalized Vomeronasal System (VNS) signaling cascade.

Main Olfactory System (MOS) Signaling Pathway

The MOS is primarily responsible for detecting volatile odorants, but it also plays a role in pheromone detection. The binding of a volatile pheromone to an olfactory receptor in the main olfactory epithelium triggers a different signaling cascade, typically involving adenylyl cyclase.



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Caption: Generalized Main Olfactory System (MOS) signaling cascade.

Conclusion

3-Ethyl-2,7-dimethyloctane is a key semiochemical in mice, highlighting the importance of chemical signaling in mammalian reproductive biology. Further research into its specific receptors and the downstream neural circuits it activates will provide deeper insights into the mechanisms of pheromonal communication. The analytical and synthetic methodologies

outlined in this guide provide a foundation for researchers to further investigate this and other behaviorally active compounds.

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